Application Notes: In Vitro AmpC β-Lactamase Induction Assay

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Compound of Interest

Compound Name: *Ampc*

Cat. No.: *B10824948*

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Introduction

AmpC β-lactamases are clinically significant enzymes that confer resistance to a broad spectrum of β-lactam antibiotics, including penicillins, cephalosporins, and cephamycins. In many Gram-negative bacteria, such as Enterobacter cloacae, Citrobacter freundii, Serratia marcescens, and Pseudomonas aeruginosa, the gene encoding this enzyme (**ampC**) is inducible.[1] Basal expression is low, but exposure to certain β-lactam antibiotics (inducers) can trigger a significant increase in **ampC** transcription, leading to high levels of enzyme production and subsequent antibiotic resistance.[2] This induction phenomenon is a critical consideration in drug development and clinical therapy, as it can lead to treatment failure.

The mechanism of induction is intricately linked to the bacterial cell wall recycling pathway.[3] The key regulatory proteins involved are AmpR (a transcriptional regulator), AmpD (a cytoplasmic amidase), and AmpG (a permease that transports cell wall fragments).[3] Understanding and quantifying the induction potential of new antibiotic candidates is crucial for predicting their clinical efficacy and spectrum of activity. These application notes provide detailed protocols for performing quantitative in vitro **AmpC** induction assays.

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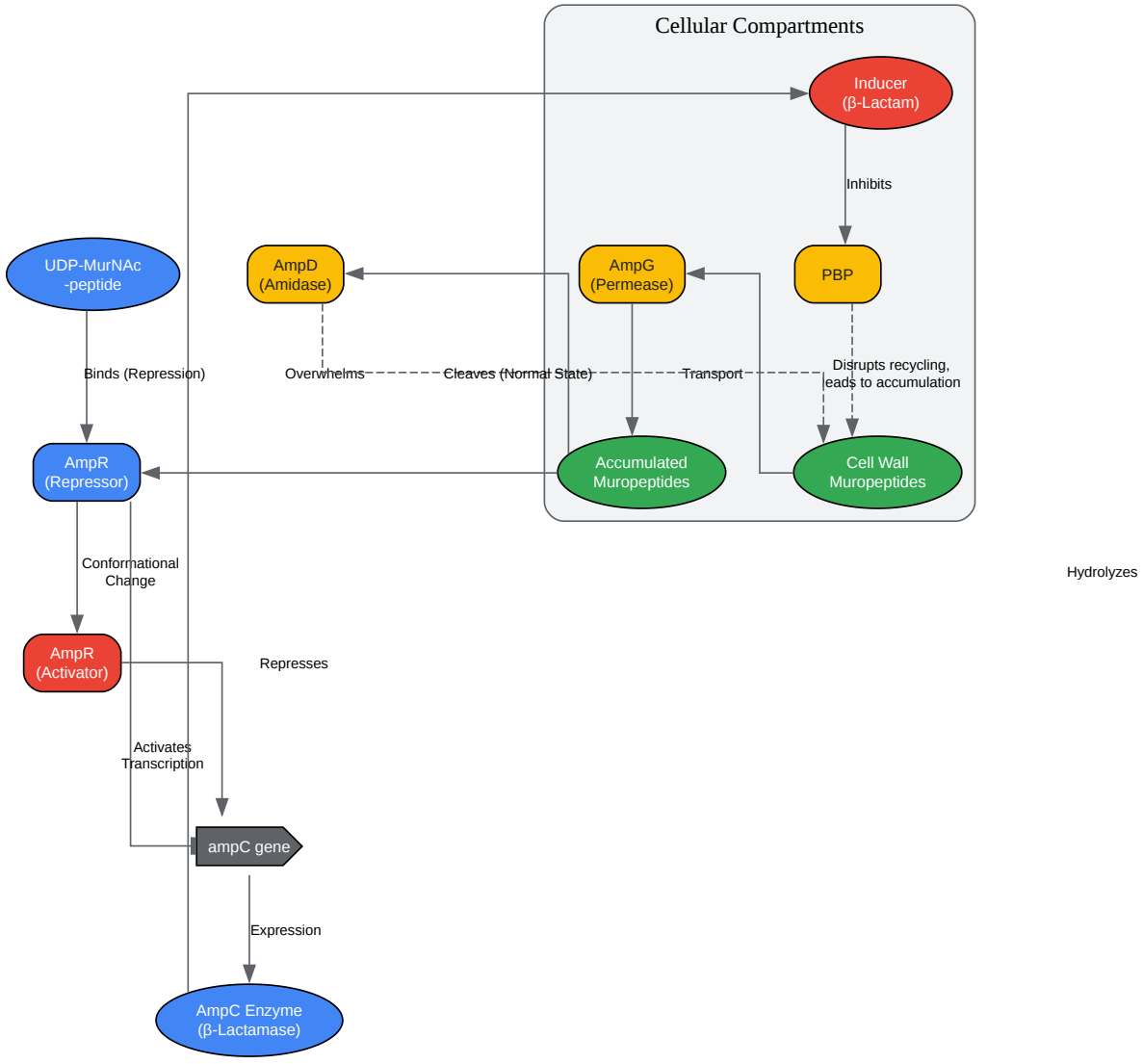
Mechanism of **AmpC** Induction

Under normal conditions, the transcriptional regulator AmpR represses the expression of the **ampC** gene. During cell growth and division, fragments of the peptidoglycan cell wall are broken down and recycled. The permease AmpG transports these muropeptides into the cytoplasm. Here, the N-acetyl-anhydromuramyl-L-alanine amidase (AmpD) cleaves the peptides, preventing them from accumulating.

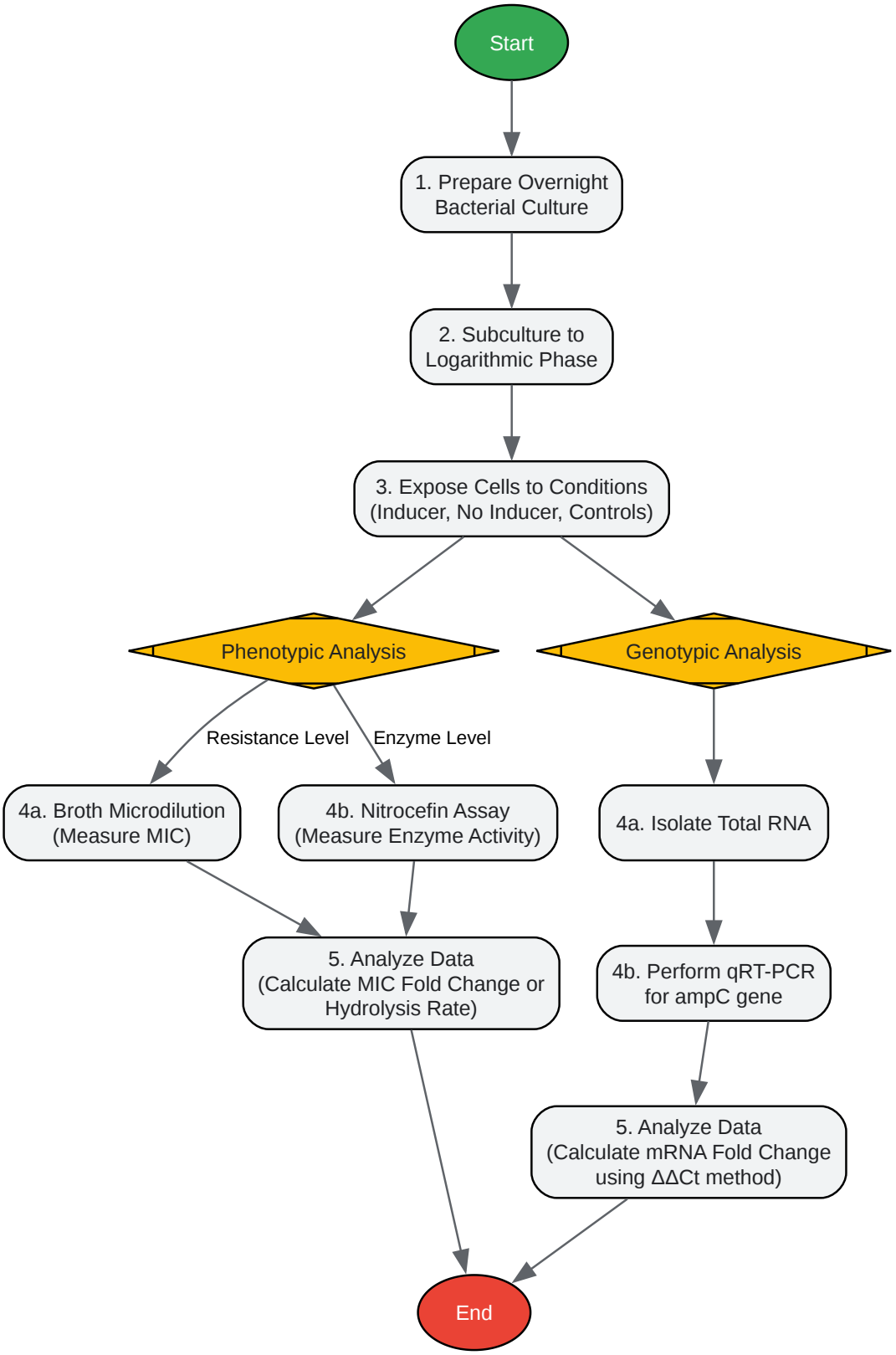
When a β-lactam antibiotic inhibits penicillin-binding proteins (PBPs), it disrupts cell wall synthesis. This leads to an accumulation of specific muropeptides (e.g., 1,6-anhydro-N-acetylmuramic acid-peptides).[2] The increased concentration of these muropeptides overwhelms the catalytic capacity of AmpD. The accumulating muropeptides then bind to AmpR, causing a conformational change that converts AmpR from a repressor to an activator of **ampC** transcription.[2] This results in a rapid and significant increase in the production of **AmpC** β-lactamase.

Below is a diagram illustrating this signaling pathway.

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